

Solubility Profile of 3,4-Epoxytetrahydrothiophene-1,1-dioxide: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Epoxytetrahydrothiophene-1,1-dioxide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Epoxytetrahydrothiophene-1,1-dioxide, also known as 3,4-epoxysulfolane, is a versatile bicyclic sulfone derivative of significant interest in synthetic organic chemistry and drug discovery. Its rigid structure, incorporating both a sulfone and an epoxide functional group, makes it a valuable building block for the synthesis of a variety of complex molecules, including sulfolene derivatives and acyclic polyenes used in natural product synthesis. A thorough understanding of its solubility in common organic solvents is critical for its effective use in synthesis, purification, and formulation. This technical guide provides a comprehensive overview of the available solubility data for **3,4-Epoxytetrahydrothiophene-1,1-dioxide**, outlines experimental protocols for solubility determination, and presents a logical workflow for assessing its solubility profile.

Physicochemical Properties

A summary of the key physicochemical properties of **3,4-Epoxytetrahydrothiophene-1,1-dioxide** is provided in the table below.

Property	Value	Reference
CAS Number	63134-40-7	
Molecular Formula	C ₄ H ₆ O ₃ S	
Molecular Weight	134.15 g/mol	
Melting Point	158-161 °C	[1]
Appearance	White to off-white crystalline solid	

Qualitative Solubility Data

While specific quantitative solubility data for **3,4-Epoxytetrahydrothiophene-1,1-dioxide** is not extensively reported in publicly available literature, qualitative descriptions of its solubility have been noted in various sources. This information is crucial for solvent selection in synthesis and purification processes.

Solvent	Qualitative Solubility	Application Context
Water	Soluble/Miscible	Used in aqueous media for chemical reactions. [2]
Ethanol	Sparingly Soluble	A derivative has been successfully recrystallized from ethanol, indicating higher solubility at elevated temperatures. [2]
Acetone	Sparingly Soluble	Listed as sparingly soluble in a chemical catalog. [1]
Dioxane	Sparingly Soluble	Listed as sparingly soluble; a product from a reaction involving a derivative was recrystallized from a 1,4-dioxane/THF mixture. [1]
Methanol	Sparingly Soluble	Listed as sparingly soluble in a chemical catalog. [1]
Dimethyl Sulfoxide (DMSO)	Sparingly Soluble	Listed as sparingly soluble in a chemical catalog. [1]
Tetrahydrofuran (THF)	Likely Soluble	Used as a co-solvent with dioxane for recrystallization of a related product.

The term "sparingly soluble" generally implies that a significant amount of solvent is required to dissolve a given quantity of the solute. The polar nature of the sulfone and epoxide groups suggests that **3,4-Epoxytetrahydrothiophene-1,1-dioxide** will exhibit greater solubility in polar solvents. Its high melting point is also indicative of strong intermolecular forces within the crystal lattice, which must be overcome by solvent-solute interactions for dissolution to occur.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol should be followed. The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a solid in a solvent.

Objective: To determine the equilibrium solubility of **3,4-Epoxytetrahydrothiophene-1,1-dioxide** in a selection of common solvents at a specified temperature (e.g., 25 °C).

Materials:

- **3,4-Epoxytetrahydrothiophene-1,1-dioxide** (high purity)
- Selected solvents (e.g., water, ethanol, acetone, dichloromethane, THF, dioxane) of analytical grade
- Vials with screw caps
- Constant temperature orbital shaker or water bath
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

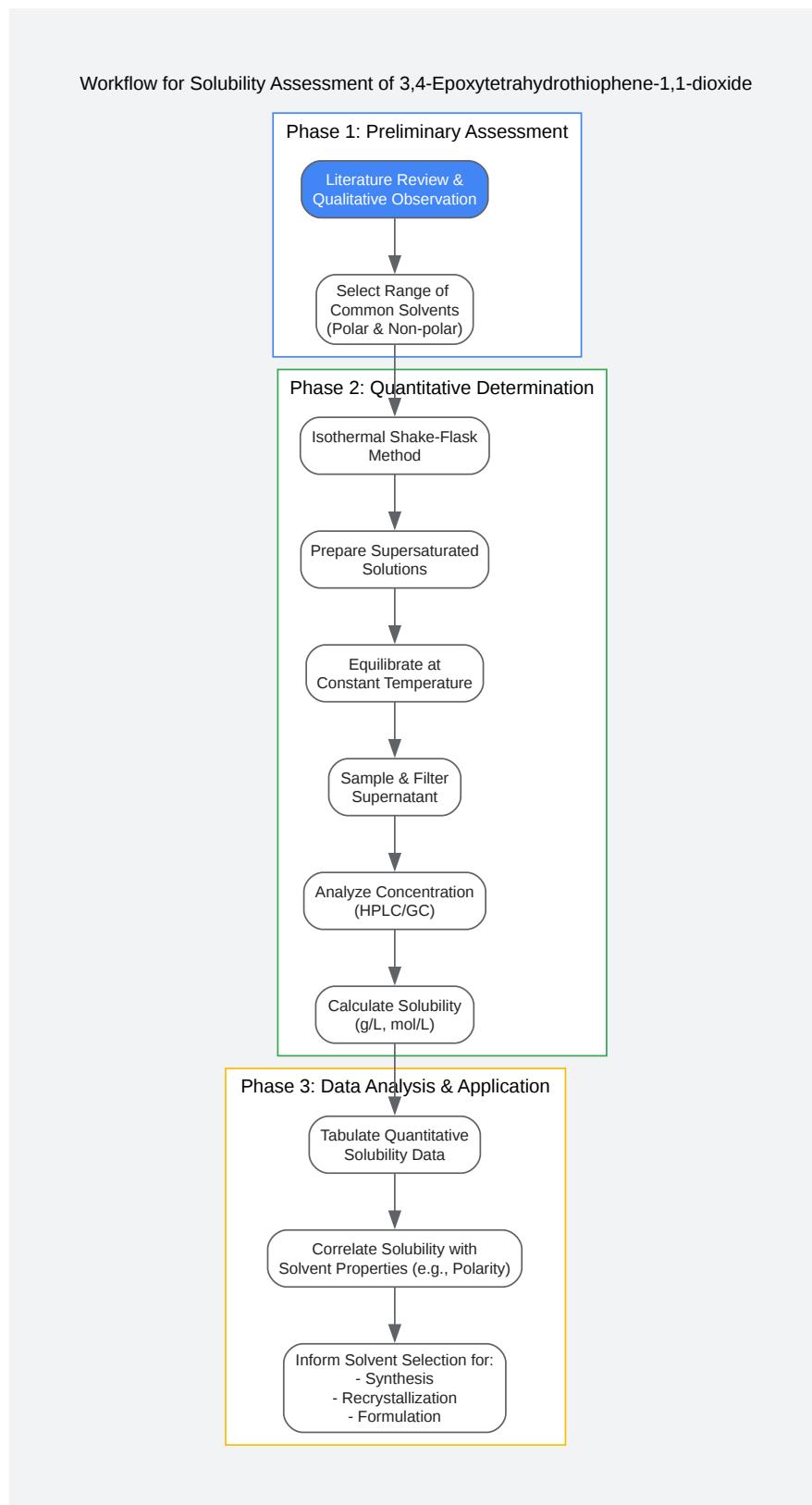
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3,4-Epoxytetrahydrothiophene-1,1-dioxide** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.

- Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
- Agitate the samples for a sufficient period to reach equilibrium. A period of 24 to 72 hours is typically recommended, with periodic checks to ensure equilibrium has been established (i.e., the concentration of the solute in the solution does not change over time).
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vials to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed or temperature-equilibrated syringe.
 - Immediately filter the withdrawn sample through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Analysis:
 - Accurately weigh the filtered solution.
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the diluted solution using a validated HPLC or GC method to determine the concentration of **3,4-Epoxytetrahydrothiophene-1,1-dioxide**. A pre-established calibration curve using standard solutions of known concentrations is required for accurate quantification.
- Data Calculation:
 - Calculate the solubility in terms of mass per unit volume (e.g., g/L or mg/mL) or molarity (mol/L) using the determined concentration and the dilution factor.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the comprehensive assessment of the solubility of **3,4-Epoxytetrahydrothiophene-1,1-dioxide**.



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Caption: Workflow for Solubility Assessment.

Conclusion

While quantitative solubility data for **3,4-Epoxytetrahydrothiophene-1,1-dioxide** remains to be extensively published, qualitative information suggests it is sparingly soluble in common polar organic solvents and may have some solubility in water. For researchers and drug development professionals, this necessitates a systematic experimental approach to determine its precise solubility in solvents relevant to their specific applications. The provided experimental protocol and logical workflow offer a robust framework for generating this critical data, thereby facilitating the effective utilization of this important synthetic building block. The inherent polarity of the molecule suggests that polar aprotic solvents may offer the best balance of solubility and stability for various applications.

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